

"comparing water quality of the Poti river with other urban rivers in Brazil"

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A Comparative Analysis of Water Quality in the Poti River and Other Major Urban Rivers in Brazil

This guide provides a comparative analysis of the water quality of the Poti River, which flows through **Teresina**, the capital of Piauí state, against other significant urban rivers in Brazil: the Tietê River in São Paulo, the Iguaçu River in Paraná, and the Capibaribe River in Pernambuco. This document is intended for researchers, scientists, and environmental professionals, offering a synthesis of available data, a detailed look at experimental methodologies, and visualizations to illustrate key concepts.

The water quality of urban rivers in Brazil is a matter of significant concern due to pollution from domestic sewage, industrial effluents, and agricultural runoff. This comparison aims to contextualize the state of the Poti River by examining its water quality parameters alongside those of other rivers facing similar anthropogenic pressures.

Data Presentation: A Comparative Overview

The following table summarizes key water quality parameters for the Poti River and the selected urban rivers. The data has been compiled from various scientific studies and monitoring reports. It is important to note that the values represent findings from specific studies and timeframes and may not reflect the current real-time conditions of the rivers. The primary Brazilian legal framework for water quality is the National Environment Council (CONAMA) Resolution No. 357/2005, which establishes classifications and quality standards for water bodies. For Class 2 rivers, which are intended for domestic water supply after

conventional treatment, the standard for Thermotolerant Coliforms is not to exceed 1,000 MPN/100 mL, and for Biochemical Oxygen Demand (BOD), the limit is up to 5 mg/L.

Water Quality Parameter	Poti River (Teresina, PI)	Tietê River (São Paulo, SP)	Iguaçu River (Curitiba, PR)	Capibaribe River (Recife, PE)	CONAMA Resolution 357/2005 (Class 2 Limit)
Dissolved Oxygen (DO)	Modeled; often low	Extremely low, near 0 mg/L in rainy periods	Data not specified in searches	Data not specified in searches	≥ 5 mg/L
Biochemical Oxygen Demand (BOD)	Modeled; often high	High loads reported[1]	Data not specified in searches	Data not specified in searches	≤ 5 mg/L
Thermotolerant Coliforms (TC)	>1,000 MPN/100 mL in 55.7% of a studied section[2]	High levels reported	Data not specified in searches	High levels indicating sewage contamination reported	$\leq 1,000$ MPN/100 mL
Total Phosphorus	Data not specified in searches	Up to 1.29 mg/L	Data not specified in searches	Data not specified in searches	≤ 0.030 mg/L (lotic environments)
Total Nitrogen	Data not specified in searches	Up to 15.27 mg/L	Data not specified in searches	Data not specified in searches	No numerical limit, but should not cause eutrophication
Copper (Cu)	Data not specified in searches	Data not specified in searches	13 μ g/L in water[3][4]	21 - 146 mg/kg in sediment	≤ 0.009 mg/L (dissolved)

Zinc (Zn)	Data not specified in searches	Data not specified in searches	Data not specified in searches	144 - 406 mg/kg in sediment[5]	≤ 0.18 mg/L (dissolved)
Lead (Pb)	Data not specified in searches	Data not specified in searches	Data not specified in searches	Not detected in sediment in one study[5][6]	≤ 0.01 mg/L (total)
Chromium (Cr)	Data not specified in searches	Data not specified in searches	Data not specified in searches	Not detected in sediment in one study[5][7]	≤ 0.05 mg/L (total)

Note on Data: The table highlights the challenge in obtaining directly comparable, comprehensive datasets for all rivers from the available literature. Sediment data for the Capibaribe River is included to indicate the presence of heavy metal pollutants in the river's ecosystem.

Experimental Protocols

The methodologies for water quality analysis in Brazil predominantly follow the "Standard Methods for the Examination of Water and Wastewater," published by the American Public Health Association (APHA), the American Water Works Association (AWWA), and the Water Environment Federation (WEF)[8][9][10][11].

1. Sample Collection: Water samples are typically collected at designated monitoring points along the river. For microbiological analysis, sterile bottles containing sodium thiosulfate are used to neutralize any residual chlorine[12]. Samples are preserved, often by cooling to <10°C, and transported to the laboratory for analysis within a specified holding time[12][13].

2. Physicochemical Analysis:

- Dissolved Oxygen (DO): DO is often measured in situ using a calibrated portable meter. The standard laboratory method is the Winkler titration method or the membrane electrode method (APHA 4500-O)[14].

- **Biochemical Oxygen Demand (BOD):** The 5-day BOD test (APHA 5210B) is the standard method[13][15]. This involves measuring the initial DO of a diluted sample, incubating it in the dark at 20°C for five days, and then measuring the final DO. The difference, adjusted for dilution, gives the BOD value[13][14][15].
- **Nutrients (Nitrogen and Phosphorus):** Various colorimetric and spectrophotometric methods are used to determine different forms of nitrogen (ammonia, nitrate, nitrite, total nitrogen) and phosphorus (orthophosphate, total phosphorus) as outlined in APHA 4500-N and 4500-P.

3. Microbiological Analysis:

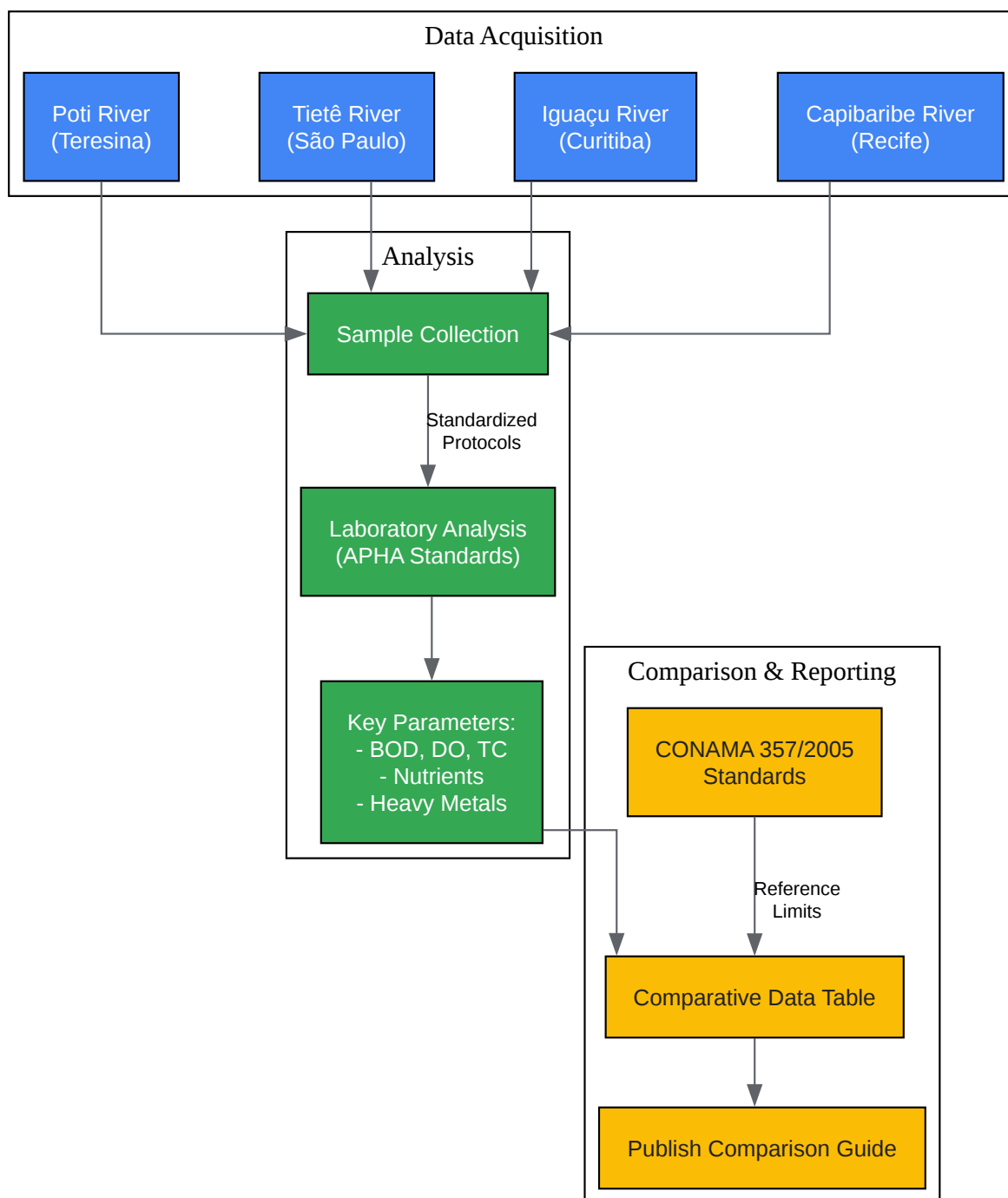
- **Thermotolerant (Fecal) Coliforms:** The most common methods are the Multiple-Tube Fermentation Technique (MTF) and the Membrane Filter (MF) Technique (APHA 9221 and 9222)[12]. The MTF method provides a Most Probable Number (MPN) of coliforms per 100 mL of water.

4. Heavy Metal Analysis:

- **Atomic Absorption Spectrometry (AAS):** AAS is a widely used technique for determining the concentration of specific heavy metals in water samples. The sample is atomized, and the absorption of light by the free atoms is measured.
- **Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES):** This method is also used for the quantification of heavy metals and can analyze multiple elements simultaneously[5][6][7].

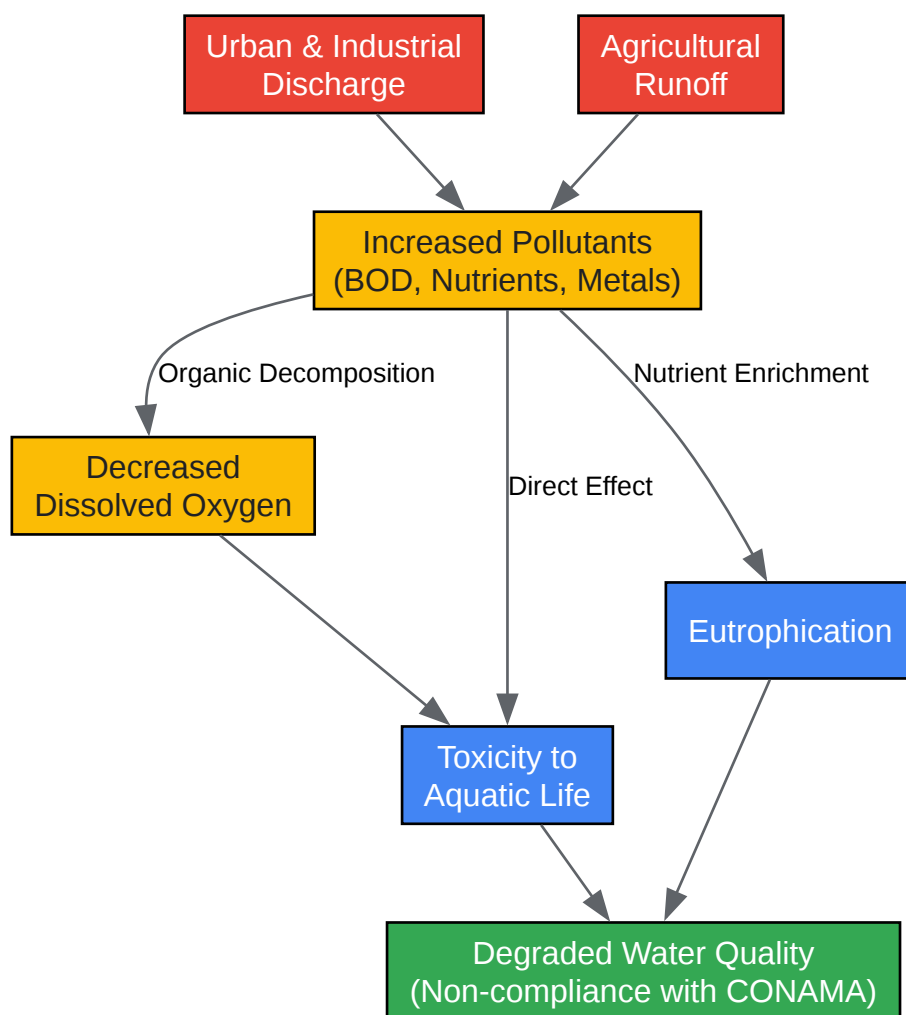
Visualizations

The following diagrams illustrate the workflow for comparing urban river water quality and a conceptual signaling pathway of pollution impacts.



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Caption: Workflow for Comparative Water Quality Assessment of Brazilian Urban Rivers.



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Caption: Conceptual Pathway of Urban River Pollution and its Ecological Impacts.

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